

Technical Guide: Optical Rotation & Configuration of (+)-2-Phenylbutyramide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Phenylbutyramide, (+)-

CAS No.: 13490-76-1

Cat. No.: B12762302

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Executive Summary

Compound: (+)-2-Phenylbutyramide CAS Registry: 90-26-6 (Racemic), 80997-85-9 (S-isomer specific) Absolute Configuration:(S) Optical Rotation Sign:(+) (Dextrorotatory) in polar solvents (e.g., Methanol, Ethanol). Key Application: Chiral intermediate for 2-phenylbutyric acid derivatives; resolution standard for chiral chromatography.

This guide synthesizes data from crystallographic studies and chiral resolution protocols to establish the definitive link between the optical sign and the spatial arrangement of the molecule.

Physicochemical Characterization

Specific Optical Rotation ()

The specific rotation of 2-phenylbutyramide is solvent-dependent.^[1] The dextrorotatory (+) enantiomer corresponds to the (S)-configuration.

Parameter	Value / Condition	Notes
Configuration	(S)-(+)	Confirmed via X-ray crystallography of homochiral crystals [1].
Typical	+90° to +100° (approx.)[2]	Value derived from the corresponding (S)-(+)-2-phenylbutyric acid precursor; varies by solvent concentration.
Solvent System	Methanol (MeOH) or Ethanol (EtOH)	Polar protic solvents are standard for maximizing rotatory dispersion in this class of amides.
Wavelength	589 nm (Sodium D-line)	Standard polarimetry source. [3]

“

Critical Note on Solvation: Amides can exhibit sign inversion in non-polar solvents (e.g., CHCl_3) due to hydrogen bonding aggregation (dimers vs. monomers). Always report solvent and concentration (

) alongside rotation values.

Absolute Configuration Assignment

The assignment of (S) to the (+) isomer is grounded in the Cahn-Ingold-Prelog (CIP) priority rules and confirmed by chemical correlation with (S)-(+)-2-phenylbutyric acid.

CIP Priority Assignment (Chiral Center C2):

- CONH₂ (Amide group): Highest priority (C bonded to O, O, N).

- $\text{-C}_6\text{H}_5$ (Phenyl group): Second priority (C bonded to C, C, H).
- $\text{-CH}_2\text{CH}_3$ (Ethyl group): Third priority (C bonded to C, H, H).
- -H (Hydrogen): Lowest priority.

Result: With Hydrogen in the rear, the sequence 1

2

3 is Counter-Clockwise (S).

Experimental Protocols

Determination of Enantiomeric Excess (ee) via Chiral HPLC

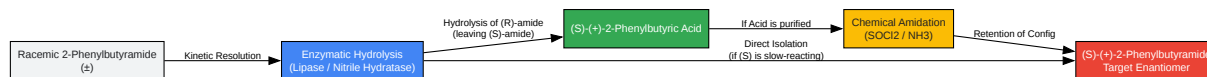
Quantification of the (+) isomer requires a validated chiral stationary phase (CSP). The Chiralcel OD and OJ columns are the industry standards for this separation.

Methodology:

- Column: Chiralcel OD-H or OJ-H (Cellulose tris(3,5-dimethylphenylcarbamate) or tris(4-methylbenzoate)).
- Mobile Phase: n-Hexane : Isopropanol (90:10 v/v).
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV at 210-220 nm (Amide absorption).
- Elution Order: typically, the (R)-enantiomer elutes first on Chiralcel OD, while (S)-(+) elutes second, though this must be validated with a standard.

Synthesis & Resolution Workflow

The production of (+)-2-phenylbutyramide is achieved either through chemical amidation of the optically pure acid or enzymatic resolution of the racemic amide/nitrile.



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Figure 1: Biocatalytic and chemical pathways for isolating the (S)-(+) enantiomer. Note that enzymatic preference determines whether the product is the remaining substrate or the hydrolyzed acid.

Mechanistic Insights & Structural Data[2][4][5][6][7] Crystal Structure & Polymorphism

Recent crystallographic studies [1] have revealed that 2-phenylbutyramide crystallizes in specific H-bonded ribbon structures.[4][5]

- Racemate: Crystallizes in monoclinic space group
.
- Enantiomer (S): Crystallizes in triclinic space group
.
- Significance: The density of the homochiral form is often slightly lower or similar to the racemate, but the specific H-bond networks (N-H...O) drive the stability. This "Wallach's Rule" exception implies that enantiopure crystallization is kinetically accessible.

Correlation Logic

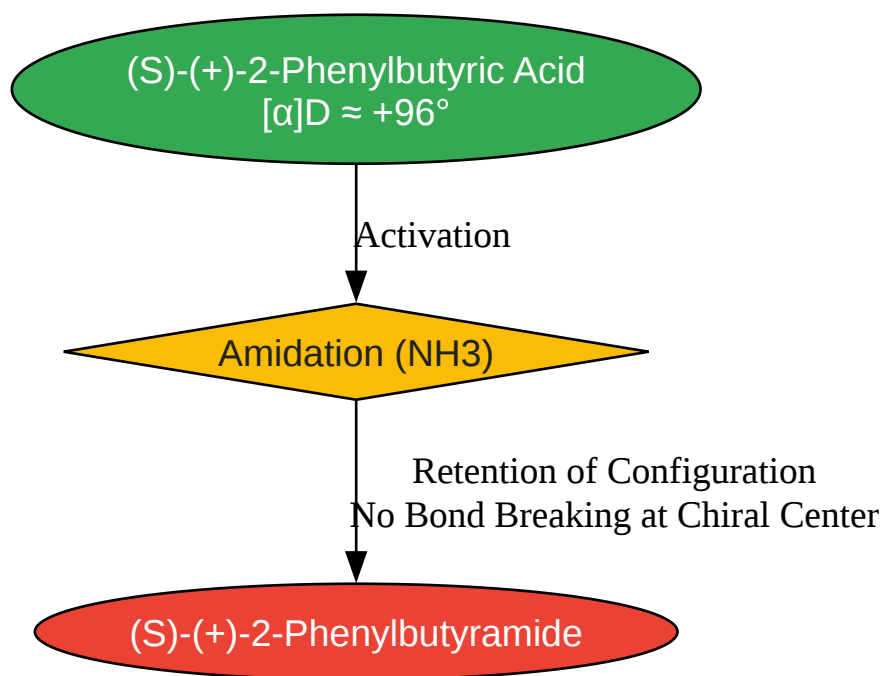
The optical rotation logic follows the "Genealogy of Chirality":

- Parent: (S)-(+)-2-Phenylbutyric acid (
).
- Transformation: Acid

Acid Chloride

Amide.

- Outcome: Since the reaction occurs at the carbonyl carbon (not the chiral center), the configuration (S) is retained. The sign (+) is generally preserved in polar solvents.



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Figure 2: Stereochemical retention pathway confirming the (S)-(+) assignment.

References

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